

Best practices for handling and storing 6-Chloro-2-picoline

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Compound of Interest

Compound Name: 6-Chloro-2-picoline

Cat. No.: B094459

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Technical Support Center: 6-Chloro-2-picoline

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **6-Chloro-2-picoline**. It includes troubleshooting guides and frequently asked questions to address specific issues that may be encountered during experiments.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **6-Chloro-2-picoline** is fundamental for its safe handling and effective use in experimental procedures.

Property	Value
Molecular Formula	C ₆ H ₆ CIN
Molecular Weight	127.57 g/mol [1]
Appearance	Colorless to light yellow liquid [2]
Boiling Point	183.5 °C at 760 mmHg
Flash Point	73.9 °C [2]
Density	~1.2 g/cm ³ [2]
Solubility	Soluble in DMSO (200 mg/mL with ultrasonic treatment) [3]
Storage Temperature	-20°C for long-term (up to 3 years in pure form), 4°C for short-term (up to 2 years) [3]
InChIKey	GXZDYRYYNXYPMQ-UHFFFAOYSA-N

Experimental Protocol: General Procedure for a Suzuki Coupling Reaction

This protocol provides a general methodology for a Suzuki coupling reaction using **6-Chloro-2-picoline** as a substrate. Researchers should adapt this protocol based on their specific boronic acid and desired product.

Materials:

- **6-Chloro-2-picoline**
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., Toluene, Dioxane, DMF)

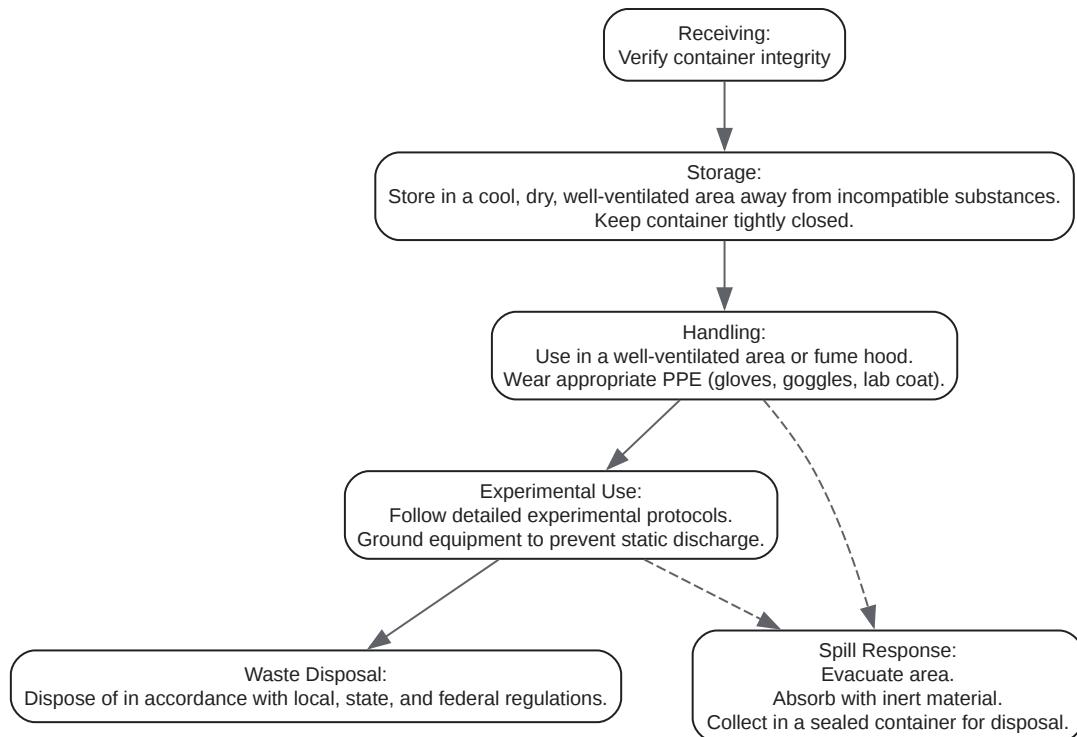
- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for workup and purification

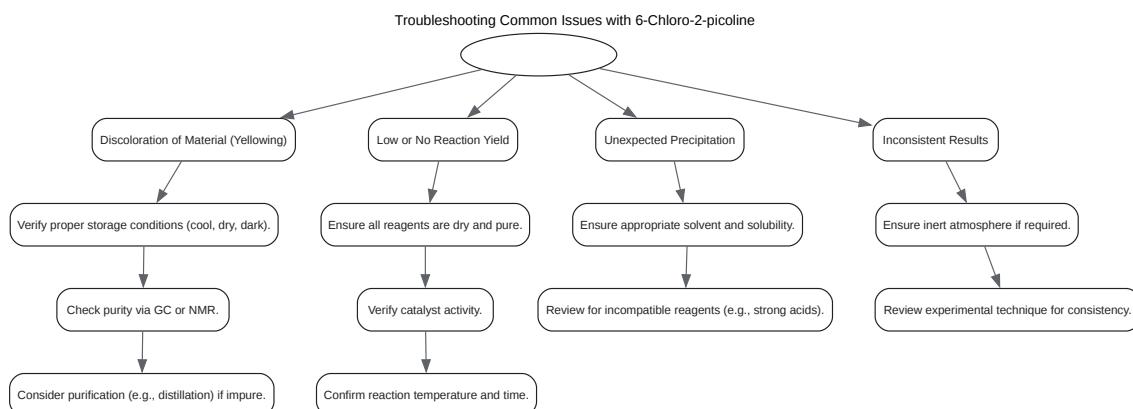
Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **6-Chloro-2-picoline** (1 equivalent), the arylboronic acid (1.1-1.5 equivalents), the palladium catalyst (0.01-0.05 equivalents), and the base (2-3 equivalents).
- Add the anhydrous solvent to the flask.
- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir vigorously.
- Monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS, LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an appropriate organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Safe Handling and Storage Workflow

Workflow for Safe Handling and Storage of 6-Chloro-2-picoline





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References

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